

Safe Disposal of 6-Amino-2H-chromen-2-one: A Procedural Guide

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Compound of Interest

Compound Name: 6-Amino-2H-chromen-2-one

Cat. No.: B086718

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For researchers and drug development professionals, the integrity of scientific discovery is intrinsically linked to a culture of safety. The proper management and disposal of chemical reagents, such as **6-Amino-2H-chromen-2-one**, are critical components of responsible laboratory practice. Adherence to established disposal protocols is not merely a matter of regulatory compliance but a fundamental aspect of protecting laboratory personnel and the environment. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **6-Amino-2H-chromen-2-one**.

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, it is imperative to consult the Safety Data Sheet (SDS) for **6-Amino-2H-chromen-2-one**. This compound is classified as a hazardous substance, and appropriate personal protective equipment (PPE) must be worn at all times to mitigate exposure risks.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed

This table summarizes the primary hazard associated with **6-Amino-2H-chromen-2-one** as identified in safety data sheets.

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or glasses with side shields.
- Hand Protection: Protective gloves (e.g., nitrile).
- Body Protection: Laboratory coat.
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if dust formation is likely or when handling the substance outside of a well-ventilated area.

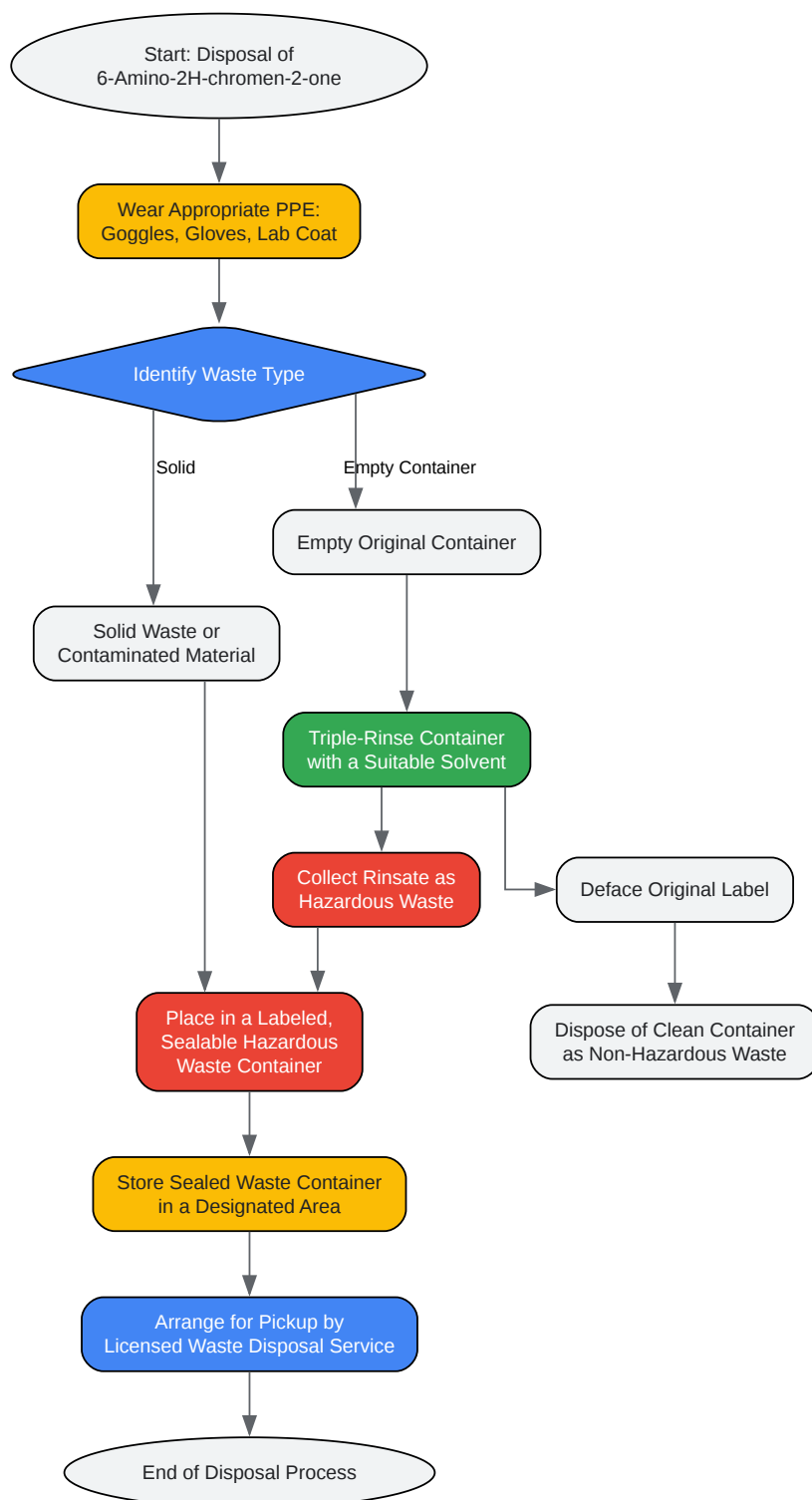
Step-by-Step Disposal Procedure for 6-Amino-2H-chromen-2-one Waste

The recommended method for the disposal of **6-Amino-2H-chromen-2-one** is through an accredited hazardous waste management service.^{[1][2]} Under no circumstances should this chemical be disposed of with regular laboratory trash or released into the sewage system.^{[1][3]}

- Waste Segregation and Collection:
 - Collect all solid **6-Amino-2H-chromen-2-one** waste, including contaminated materials like weighing paper and pipette tips, in a designated, sealable, and chemically compatible container.^{[1][2]} Plastic containers are often preferred for their durability.^[1]
 - Ensure the waste container is stored in a well-ventilated and secure satellite accumulation area.^[1]
- Labeling of Waste Containers:
 - Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**6-Amino-2H-chromen-2-one**," its CAS Number (14415-44-2), and the appropriate hazard pictograms.^[1]
 - Your institution may also require the date of waste generation and the principal investigator's name.^[1]

- Disposal of Empty Containers:
 - To be considered non-hazardous, empty containers of **6-Amino-2H-chromen-2-one** must be triple-rinsed.[\[1\]](#)
 - Add a solvent (such as acetone or ethanol) to the container, filling it to approximately 5-10% of its volume.[\[1\]](#)
 - Securely cap and shake the container to rinse all interior surfaces thoroughly.[\[1\]](#)
 - Pour the rinsate into the designated **6-Amino-2H-chromen-2-one** hazardous waste container.[\[1\]](#)
 - Repeat this rinsing process two more times for a total of three rinses.[\[1\]](#)
 - After the final rinse, deface or remove the original chemical label.[\[1\]](#) The clean, unlabeled container can then be disposed of according to your institution's policies for non-hazardous waste.[\[1\]](#)
- Spill Cleanup Protocol:
 - In the event of a spill, avoid the generation of dust.[\[2\]](#)
 - Carefully sweep up the solid material and place it into a suitable, closed container for disposal.[\[2\]](#)[\[4\]](#)
 - After the bulk of the material has been removed, decontaminate the spill area with an appropriate cleaning agent.
 - All materials used for spill cleanup must be disposed of as hazardous waste.[\[1\]](#)
- Arranging for Waste Pickup:
 - Store the sealed and labeled hazardous waste container in a designated, secure area away from incompatible materials.[\[1\]](#)
 - Keep the container closed except when adding waste.[\[1\]](#)

- Follow your institution's procedures to schedule a pickup by a licensed hazardous waste disposal contractor.^[1] You may need to complete a hazardous waste information form.^[1]



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